Comprehensive Physicochemical Profiling of 2-Methylquinazolin-4-amine

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Compound of Interest

Compound Name:	*2-Methylquinazolin-4-amine*
CAS No.:	*3440-46-8*
Cat. No.:	*B1601012*

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A Technical Guide for Medicinal Chemists and Formulation Scientists

Executive Summary

2-Methylquinazolin-4-amine (CAS: 3440-46-8) represents a critical pharmacophore in modern drug discovery, serving as a versatile scaffold in the development of kinase inhibitors (specifically PI3K and EGFR), antibacterial agents, and phosphodiesterase inhibitors. Its structural integrity—defined by the fused pyrimidine-benzene ring system—offers a unique balance of lipophilicity and hydrogen-bonding capability.

This guide moves beyond static data sheets to provide a dynamic, process-oriented analysis of the compound's physicochemical behavior. It is designed to equip researchers with the causality behind the data, ensuring that experimental workflows for solubility, ionization, and stability are rigorous and self-validating.

Molecular Identification & Structural Analysis

Before initiating wet-lab profiling, accurate structural characterization is paramount to rule out isomeric impurities (e.g., quinazolin-2-amine derivatives).

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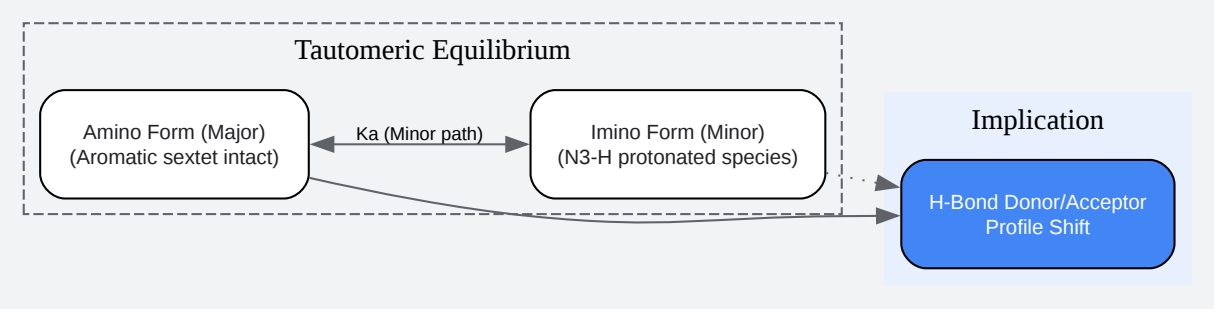
Nomenclature and Identifiers

Identifier Type	Value
IUPAC Name	2-Methylquinazolin-4-amine
CAS Number	3440-46-8
SMILES	CC1=NC2=CC=CC=C2C(=N1)N
InChI Key	FIEYHAAMDAPVCH-UHFFFAOYSA-N
Molecular Formula	$C_9H_9N_3$
Molecular Weight	159.19 g/mol

Structural Dynamics & Tautomerism

The 4-aminoquinazoline core is subject to amino-imino tautomerism. While the amino form is thermodynamically dominant in the solid state and neutral solution, the imino form can become relevant during receptor binding or under specific pH conditions.

Key Insight: The methyl group at the C2 position introduces steric bulk that modulates metabolic stability (blocking C2 oxidation) and increases lipophilicity compared to the unsubstituted parent quinazoline.



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Caption: Tautomeric equilibrium favoring the amino form due to aromatic stabilization, influencing H-bond donor/acceptor counts.

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Physicochemical Properties Profile

The following data aggregates experimental values and high-confidence QSAR predictions essential for ADME (Absorption, Distribution, Metabolism, Excretion) modeling.

Fundamental Physical Constants

Property	Value / Range	Source/Note
Physical State	Solid (Crystalline powder)	Standard observation
Melting Point	218–219 °C	Experimental [1]
Boiling Point	~243.9 °C (Predicted)	at 760 mmHg
Density	1.25 ± 0.1 g/cm³ (Predicted)	Packing dependent

Lipophilicity and Solubility

Parameter	Value	Significance
LogP (Octanol/Water)	0.7 – 1.9	Moderate lipophilicity; likely good oral absorption.
TPSA	51.8 Å²	< 140 Å² indicates good membrane permeability.
H-Bond Donors	1 (Exocyclic -NH_2)	Critical for receptor interaction.
H-Bond Acceptors	3 (N1, N3, Exocyclic N)	N1 is the primary basic center.
pKa (Basic)	7.63 ± 0.50	N1 protonation. Exists as cation at gastric pH.

Spectral Characterization Guidelines

Accurate identification requires analyzing diagnostic signals. The following shifts are characteristic of the **2-methylquinazolin-4-amine** scaffold.

Nuclear Magnetic Resonance (NMR)

- ^{1}H NMR (DMSO-d_6, 400 MHz):

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- δ 2.4–2.6 ppm (s, 3H): Methyl group at C2. (Diagnostic singlet).
- δ 7.2–8.2 ppm (m, 4H): Aromatic protons of the fused benzene ring (H5, H6, H7, H8).
- δ 7.5–8.5 ppm (br s, 2H): Exocyclic -NH_2 protons (Exchangeable with D_2O).

- ^{13}C NMR:
  - δ ~26 ppm: Methyl carbon.
  - δ ~160–165 ppm: C4 (attached to amine) and C2 (attached to methyl).
  - δ ~115–135 ppm: Aromatic methine and quaternary carbons.

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Molecular Ion: $[M+H]^+$ = 160.08 Da.
- Fragmentation Pattern: Loss of NH_3 (17 Da) or CH_3CN (41 Da) are common fragmentation pathways for quinazolines.

Experimental Protocols

To ensure data trustworthiness, the following protocols are designed as self-validating systems.

Protocol: Thermodynamic Aqueous Solubility

Objective: Determine the saturation solubility of **2-Methylquinazolin-4-amine** in phosphate buffer (pH 7.4).

Methodology:

- Preparation: Weigh 5 mg of compound into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of pH 7.4 phosphate buffer.
- Equilibration: Shake at 25°C for 24 hours (orbital shaker at 300 rpm).

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- Filtration: Filter the suspension using a 0.45 µm PVDF syringe filter (pre-saturated to prevent drug adsorption).
- Quantification: Analyze the filtrate via HPLC-UV (254 nm).
  - Validation Step: Prepare a calibration curve (1–100 µM) in DMSO/Buffer to ensure linearity ($R^2 > 0.99$).
- pH Check: Measure the pH of the filtrate at the end of the experiment. A shift > 0.1 units invalidates the result (indicates insufficient buffering capacity).

Protocol: Potentiometric pKa Determination

Objective: Determine the ionization constant of the N1 nitrogen.

Methodology:

- System: Sirius T3 or equivalent potentiometric titrator.
- Sample: Dissolve ~1 mg of compound in 10 mL of 0.15 M KCl (ionic strength adjustor).
- Titration: Titrate with 0.1 M HCl (down to pH 2) and back-titrate with 0.1 M KOH (up to pH 12).
- Analysis: Plot the Bjerrum difference curve.
  - Causality Check: The inflection point at pH ~7.6 corresponds to the protonation of the N1 ring nitrogen. The exocyclic amine is weakly basic and likely will not protonate in the aqueous window.

Stability and Storage

- Hydrolytic Stability: Stable at neutral pH. Prolonged exposure to strong acid/base at high temperatures may lead to hydrolysis of the amino group to form 2-methylquinazolin-4(3H)-one.
- Oxidative Stability: The methyl group is a potential site for metabolic oxidation (benzylic-like position), but chemically stable under ambient conditions.

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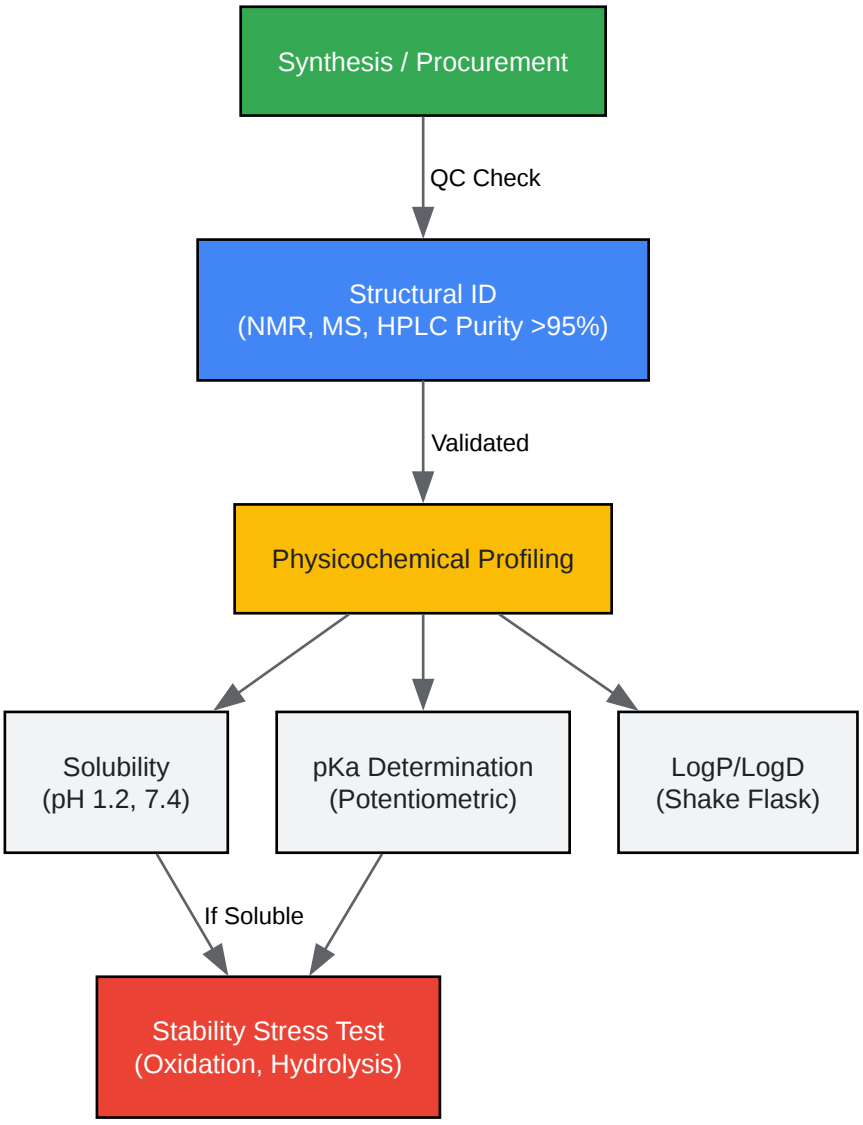
- Storage: Store in a dry, sealed container at 2–8°C. Hygroscopicity is low but should be protected from moisture to prevent hydrate formation.

Physicochemical Profiling Workflow

The following diagram illustrates the logical flow for characterizing this compound in a drug discovery setting.



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Caption: Step-wise characterization workflow ensuring compound integrity before advanced biological testing.

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